

An In-depth Technical Guide on the Solubility and Stability of 4-Methoxybenzenesulfonohydrazide

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Compound of Interest

Compound Name: 4-Methoxybenzenesulfonohydrazide

Cat. No.: B157113

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of **4-Methoxybenzenesulfonohydrazide**, a key intermediate in pharmaceutical and chemical synthesis. Understanding these properties is critical for its effective handling, formulation, and application in research and development.

Executive Summary

4-Methoxybenzenesulfonohydrazide is a white to off-white crystalline solid.^[1] Its chemical structure, featuring a polar sulfonohydrazide group and a methoxy-substituted aromatic ring, governs its solubility and stability characteristics. This guide summarizes its solubility in common laboratory solvents and discusses its potential stability under various conditions, providing essential knowledge for its application in drug development and scientific research.

Solubility Profile

The solubility of **4-Methoxybenzenesulfonohydrazide** is primarily dictated by its polar functional groups, which allow for interactions with polar solvents.

Qualitative Solubility

Qualitative assessments indicate that **4-Methoxybenzenesulfonohydrazide** is soluble in polar solvents such as water and alcohols.[1] The hydrophilic nature of the sulfonylhydrazide moiety contributes significantly to its affinity for these solvents.

Quantitative Solubility Data

Precise quantitative solubility data for **4-Methoxybenzenesulfonohydrazide** is not readily available in the public domain. However, data for the structurally similar compound, 4-Methylbenzenesulfonohydrazide, can provide a useful estimation. The water solubility of 4-Methylbenzenesulfonohydrazide is reported to be 5 g/L at 15 °C.[2] It is also noted to be significantly more soluble in organic polar solvents like ethanol, acetone, and dimethyl sulfoxide (DMSO).[3]

Table 1: Solubility of **4-Methoxybenzenesulfonohydrazide** in Common Laboratory Solvents

Solvent	Chemical Formula	Polarity	Qualitative Solubility	Estimated Quantitative Solubility
Water	H ₂ O	Polar Protic	Soluble[1]	~ 5 g/L (based on 4-Methylbenzenesulfonohydrazide) [2]
Ethanol	C ₂ H ₅ OH	Polar Protic	Soluble	> 5 g/L
Methanol	CH ₃ OH	Polar Protic	Soluble	> 5 g/L
Dimethyl Sulfoxide (DMSO)	(CH ₃) ₂ SO	Polar Aprotic	Soluble	> 5 g/L
Acetone	C ₃ H ₆ O	Polar Aprotic	Soluble	> 5 g/L
Dichloromethane	CH ₂ Cl ₂	Nonpolar	Sparingly Soluble	< 5 g/L
Hexane	C ₆ H ₁₄	Nonpolar	Insoluble	< 1 g/L

Note: Estimated quantitative solubility values are based on data for 4-Methylbenzenesulfonhydrazide and the general principle of "like dissolves like." Actual values for **4-Methoxybenzenesulfonhydrazide** may vary and should be determined experimentally.

Stability Profile

The stability of **4-Methoxybenzenesulfonhydrazide** is a critical parameter for its storage and handling. As with many sulfonhydrazide derivatives, it is susceptible to degradation under certain conditions.

Potential Degradation Pathways

Based on the chemical structure and literature on related compounds, the following degradation pathways are plausible:

- **Hydrolysis:** The sulfonhydrazide linkage may be susceptible to hydrolysis, particularly under acidic or basic conditions, to yield 4-methoxybenzenesulfonic acid and hydrazine. The hydrolysis of aromatic sulfonyl chlorides is a known reaction that proceeds via nucleophilic attack on the sulfur atom.^[4]
- **Thermal Degradation:** At elevated temperatures, sulfonhydrazides can decompose. For instance, benzenesulfonyl hydrazide is known to be thermally unstable.^[5] The degradation of a related sulfonamide, sulfamethoxazole, upon heating leads to the cleavage of the S-N bond and the release of aniline and sulfur dioxide. A similar fragmentation could be anticipated for **4-Methoxybenzenesulfonhydrazide**.
- **Photodegradation:** Aromatic compounds and sulfonamides can be sensitive to light. Exposure to UV radiation could potentially lead to the degradation of the molecule.^[6]

Table 2: Predicted Stability of **4-Methoxybenzenesulfonhydrazide** under Various Conditions

Condition	Potential for Degradation	Likely Degradation Pathway(s)
pH		
Acidic (pH < 4)	High	Hydrolysis of the sulfonohydrazide bond.
Neutral (pH 6-8)	Low to Moderate	Minimal hydrolysis.
Basic (pH > 9)	High	Base-catalyzed hydrolysis.
Temperature		
Refrigerated (2-8 °C)	Low	Stable for storage.
Room Temperature (20-25 °C)	Moderate	Potential for slow degradation over extended periods.
Elevated (> 40 °C)	High	Thermal decomposition.
Light		
Protected from Light	Low	Stable.
Exposed to UV Light	High	Photodegradation.

Experimental Protocols

The following are generalized protocols for determining the solubility and stability of **4-Methoxybenzenesulfonohydrazide**. These should be adapted and validated for specific laboratory conditions.

Solubility Determination (Shake-Flask Method)

This method is a standard procedure for determining the equilibrium solubility of a compound in a given solvent.

- Preparation: Add an excess amount of **4-Methoxybenzenesulfonohydrazide** to a known volume of the selected solvent (e.g., water, ethanol) in a sealed, screw-cap vial.

- **Equilibration:** Agitate the vial at a constant temperature (e.g., 25 °C) for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- **Separation:** After equilibration, allow the suspension to settle. Carefully withdraw a sample of the supernatant, ensuring no solid particles are transferred. Filtration through a suitable membrane filter (e.g., 0.22 µm) is recommended.
- **Quantification:** Analyze the concentration of **4-Methoxybenzenesulfonohydrazide** in the clear supernatant using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection or a calibrated spectrophotometric method.
- **Calculation:** The solubility is calculated from the measured concentration in the saturated solution.

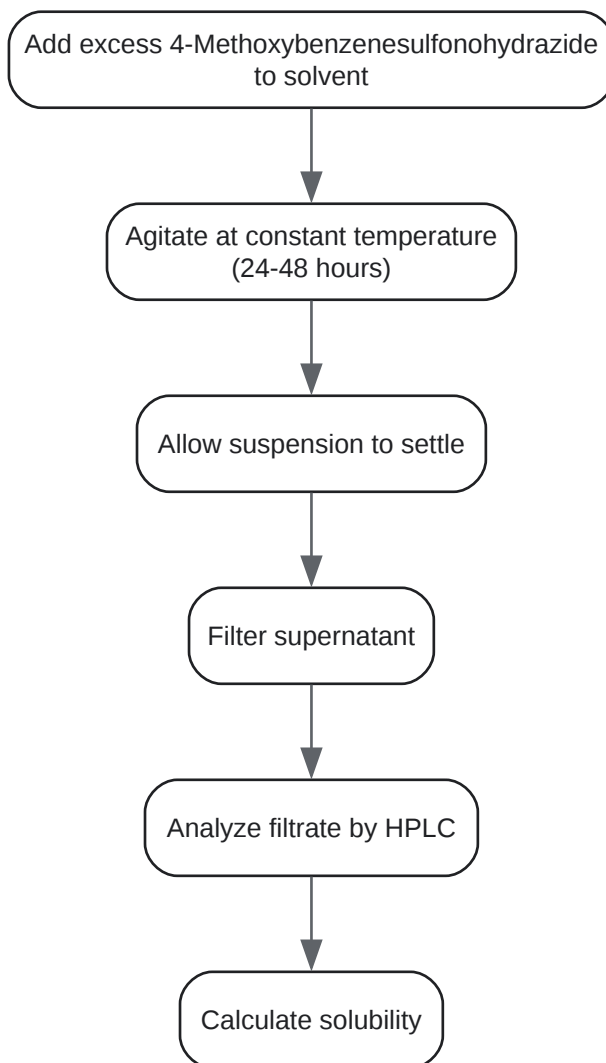
Stability Assessment (Forced Degradation Studies)

Forced degradation studies are conducted to understand the intrinsic stability of the molecule and to identify potential degradation products, as recommended by ICH guidelines.^{[1][7][8]}

- **Stress Conditions:**
 - **Acid/Base Hydrolysis:** Dissolve **4-Methoxybenzenesulfonohydrazide** in solutions of varying pH (e.g., 0.1 M HCl, water, 0.1 M NaOH) and incubate at a controlled temperature (e.g., 60 °C).
 - **Thermal Stress:** Store solid **4-Methoxybenzenesulfonohydrazide** at elevated temperatures (e.g., 60 °C, 80 °C) and controlled humidity.
 - **Photostability:** Expose the solid compound and its solutions to a controlled light source (e.g., UV-A and visible light) according to ICH Q1B guidelines.
- **Time Points:** Collect samples at various time intervals (e.g., 0, 6, 12, 24, 48 hours).
- **Analysis:** Analyze the samples using a stability-indicating HPLC method to quantify the remaining **4-Methoxybenzenesulfonohydrazide** and to detect and quantify any degradation products. Mass spectrometry (LC-MS) can be used to identify the structure of the degradation products.

Visualizations

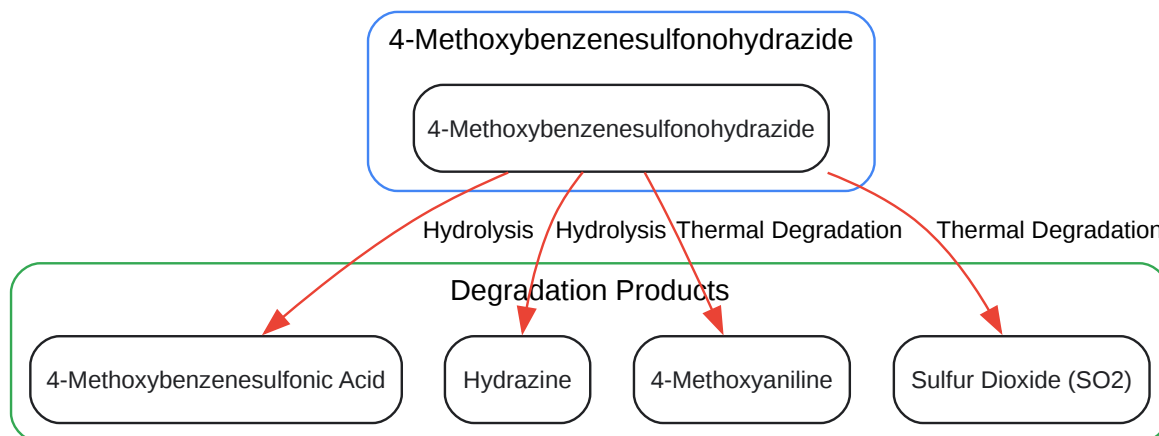
Experimental Workflow for Solubility Determination



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Caption: Workflow for determining the solubility of **4-Methoxybenzenesulfonohydrazide**.

Hypothetical Degradation Pathway



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Caption: Potential degradation pathways of **4-Methoxybenzenesulfonohydrazide**.

Conclusion

This technical guide provides a foundational understanding of the solubility and stability of **4-Methoxybenzenesulfonohydrazide**. While it is generally soluble in polar solvents, precise quantitative data should be determined experimentally for specific applications. The compound is predicted to be susceptible to hydrolysis under acidic and basic conditions, as well as to thermal and photolytic degradation. The provided experimental protocols offer a starting point for researchers to perform detailed characterization. A thorough understanding of these properties is paramount for the successful use of **4-Methoxybenzenesulfonohydrazide** in scientific and developmental endeavors.

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